

## **Introduction to Nickel Tin Oxide Systems**

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Compound of Interest

Compound Name: NICKEL TIN OXIDE

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Nickel oxide (NiO) and tin oxide (SnO<sub>2</sub>) are metal oxide semiconductors with unique optical and electrical properties that make them suitable for a wide range of applications, including solar cells, gas sensors, and transparent conducting electrodes.[1][2][3] Tin oxide is an n-type semiconductor with a wide bandgap of approximately 3.6 eV to 3.8 eV, making it transparent to visible light.[2][3][4] Nickel oxide is a p-type semiconductor with a wide bandgap of about 3.6 eV.[4][5] By doping one metal oxide with the other, the resulting **nickel tin oxide** system can be tailored to achieve specific optical and electrical characteristics.[6][7] Doping NiO with tin can enhance its electronic properties, while doping SnO<sub>2</sub> with nickel can create oxygen vacancies and alter its band gap.[1][7]

### **Synthesis Methodologies**

Several methods are employed to synthesize **nickel tin oxide** nanoparticles and thin films, each influencing the final optical properties.

- Sol-Gel Method: This technique is used for synthesizing both undoped and tin-doped nickel oxide nanoparticles.[6] It is a versatile method that allows for good control over the composition and particle size.[8]
- Spray Pyrolysis: This is a cost-effective method for preparing tin-doped NiO thin films.[1]
- Co-precipitation: This is a simple and facile technique to synthesize pure and nickel-doped tin oxide nanoparticles.[7]
- Hydrothermal Method: This method has been used to synthesize nickel-doped SnO<sub>2</sub> nanospheres.[2]



# Optical Properties of Tin-Doped Nickel Oxide (Sn:NiO)

The introduction of tin as a dopant in nickel oxide thin films has a significant impact on its optical properties.

### **Band Gap Energy**

The optical band gap of Sn-doped NiO thin films can be tuned by varying the doping concentration. One study found that the bandgap energy for Sn-doped NiO thin films was 3.42 eV for undoped NiO, and 3.49 eV, 3.46 eV, and 3.44 eV for 3%, 6%, and 9% Sn doping, respectively.[1]

#### **Transmittance and Absorbance**

The optical parameters for both undoped and doped NiO films are typically calculated from UV-VIS measurements in the wavelength range of 200–1200 nm.[1] The absorbance spectrum of NiO thin films generally ranges from 200 to 400 nm, with absorbance increasing with the thickness of the film.[5]

## Optical Properties of Nickel-Doped Tin Oxide (Ni:SnO<sub>2</sub>)

Doping tin oxide with nickel also leads to significant changes in its optical characteristics.

#### **Band Gap Energy**

The introduction of nickel as a dopant in SnO<sub>2</sub> nanoparticles has been shown to reduce the band gap. In one study, the band gap of pure SnO<sub>2</sub> was 3.78 eV, which was reduced to 3.20 eV after Ni doping.[7] Another study on Ni-doped SnO<sub>2</sub> nanoparticles reported a decrease in the energy band gap with increasing Ni concentration.[8]

#### **Photoluminescence**

Photoluminescence analysis of Ni-doped SnO<sub>2</sub> nanoparticles indicates the creation of oxygen vacancies due to the doping.[7]



#### **Transmittance**

The optical transmittance of Ni-doped SnO<sub>2</sub> has been observed to increase with an increasing doping concentration.[8]

### **Quantitative Data Summary**

The following tables summarize the key optical properties of **nickel tin oxide** systems as reported in the literature.

Table 1: Optical Band Gap of Tin-Doped Nickel Oxide (Sn:NiO) Thin Films[1]

Sn Doping Concentration (%)	Band Gap (eV)
0	3.42
3	3.49
6	3.46
9	3.44

Table 2: Optical Band Gap of Nickel-Doped Tin Oxide (Ni:SnO2) Nanoparticles[7]

Ni Doping	Band Gap (eV)
Pure SnO <sub>2</sub>	3.78
Ni-doped SnO <sub>2</sub>	3.20

### **Experimental Protocols**

Detailed methodologies for the synthesis and characterization of **nickel tin oxide** systems are crucial for reproducible research.

## Synthesis Protocol: Sol-Gel Method for Ni-Doped SnO<sub>2</sub>[8]



- Precursor Preparation: Tin (IV) chloride (SnCl<sub>4</sub>) and nickel (II) chloride (NiCl<sub>2</sub>) are used as precursors.
- Mixing: The precursors are mixed in desired concentrations.
- Precipitation: An ammonia solution is added to the mixture to facilitate precipitation.
- Washing and Drying: The resulting precipitate is washed and dried to obtain the nanoparticles.

#### Characterization Protocol: UV-Visible Spectroscopy[2]

- Sample Preparation: The synthesized nanoparticles or thin films are prepared for analysis.
- Measurement: A UV-Vis spectrophotometer is used to measure the absorbance and transmittance spectra of the sample.
- Band Gap Calculation: The optical band gap is determined from the absorbance spectra.

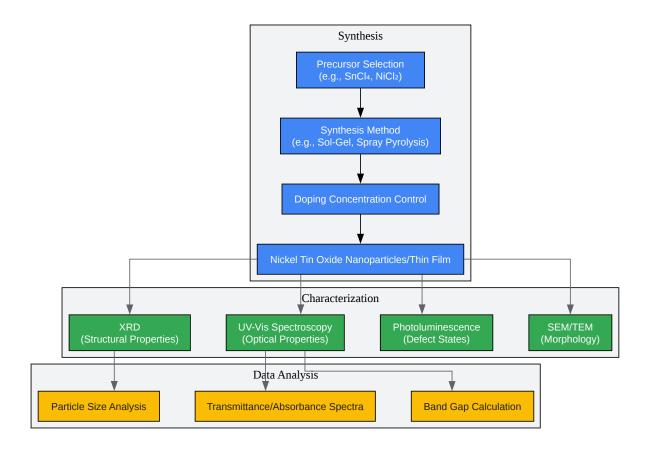
#### Characterization Protocol: X-ray Diffraction (XRD)[8]

- Sample Preparation: The powdered sample of nanoparticles is prepared.
- Measurement: The XRD pattern is recorded using an X-ray diffractometer.
- Analysis: The resulting diffraction pattern is analyzed to determine the crystal structure and particle size of the material.

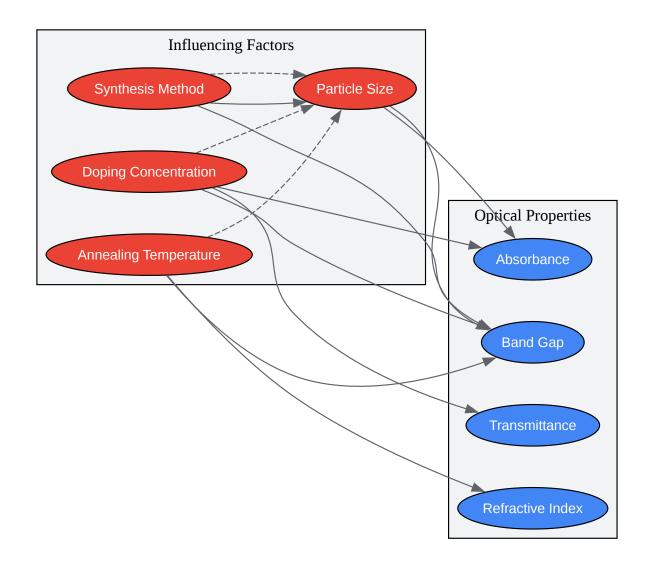
#### **Visualizations**

The following diagrams illustrate key experimental workflows and logical relationships in the study of **nickel tin oxide**'s optical properties.









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